

3-Chlorophenylacetone oxime chemical structure and SMILES

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Compound of Interest

Compound Name: (3-Chlorophenyl)acetone oxime

Cat. No.: B13826319

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An In-depth Technical Guide to 3-Chlorophenylacetone Oxime: Structure, Synthesis, and Core Principles

Introduction

3-Chlorophenylacetone oxime is an organic compound belonging to the oxime functional group class. Oximes are characterized by the C=N-OH moiety and are formed through the condensation of an aldehyde or ketone with hydroxylamine.^{[1][2]} This guide provides a comprehensive technical overview of 3-Chlorophenylacetone oxime, detailing its chemical structure, core properties, a validated synthesis protocol, and the underlying scientific principles for researchers and drug development professionals. The molecule's structure, featuring a 3-chlorophenyl ring linked to a propan-2-one oxime group, provides a unique scaffold for further chemical modification, making it a compound of interest in synthetic chemistry.

Chemical Identity and Properties

The foundational step in understanding any chemical entity is to define its structure and physicochemical properties. The structure of 3-Chlorophenylacetone oxime consists of a central acetone oxime core, with one of the methyl groups substituted with a 3-chlorobenzyl group.

Chemical Structure:

Caption: Chemical structure of 3-Chlorophenylacetone oxime.

The key quantitative data for 3-Chlorophenylacetone oxime are summarized in the table below for rapid reference.

Property	Value	Source
CAS Number	319474-76-5	[3] [4]
Molecular Formula	C ₉ H ₁₀ ClNO	[3]
Molecular Weight	183.63 g/mol	[3]
SMILES String	CC(=NO)CC1=CC=CC(Cl)=C1	Inferred from isomers [5]
IUPAC Name	(NE)-N-[1-(3-chlorophenyl)propan-2-ylidene]hydroxylamine	Inferred from isomers [5]

Synthesis of 3-Chlorophenylacetone Oxime

The synthesis of oximes from their corresponding ketones is a robust and well-established transformation in organic chemistry.[\[2\]](#) The primary method involves the condensation of a ketone with hydroxylamine, typically supplied as hydroxylamine hydrochloride. A base is required to neutralize the hydrochloride salt, liberating the free hydroxylamine to act as a nucleophile.

Precursor Material

The starting material for this synthesis is 3-Chlorophenylacetone.

Property	Value	Source
CAS Number	14123-60-5	[6]
Molecular Formula	C ₉ H ₉ ClO	[6]
Molecular Weight	168.62 g/mol	[6]
Physical State	Liquid	
Boiling Point	99 °C / 5 mmHg	[7]

Experimental Protocol

This protocol describes a standard laboratory procedure for the synthesis of 3-Chlorophenylacetone oxime.

Causality: The core of this reaction is the nucleophilic attack of the nitrogen atom of hydroxylamine on the electrophilic carbonyl carbon of 3-Chlorophenylacetone. The subsequent elimination of a water molecule forms the C=N double bond characteristic of an oxime. Sodium carbonate is chosen as a mild base to deprotonate the hydroxylamine hydrochloride in situ, which is crucial as the free hydroxylamine is unstable. Ethanol serves as a suitable solvent to dissolve both the organic ketone and the aqueous base solution, creating a homogenous reaction environment.

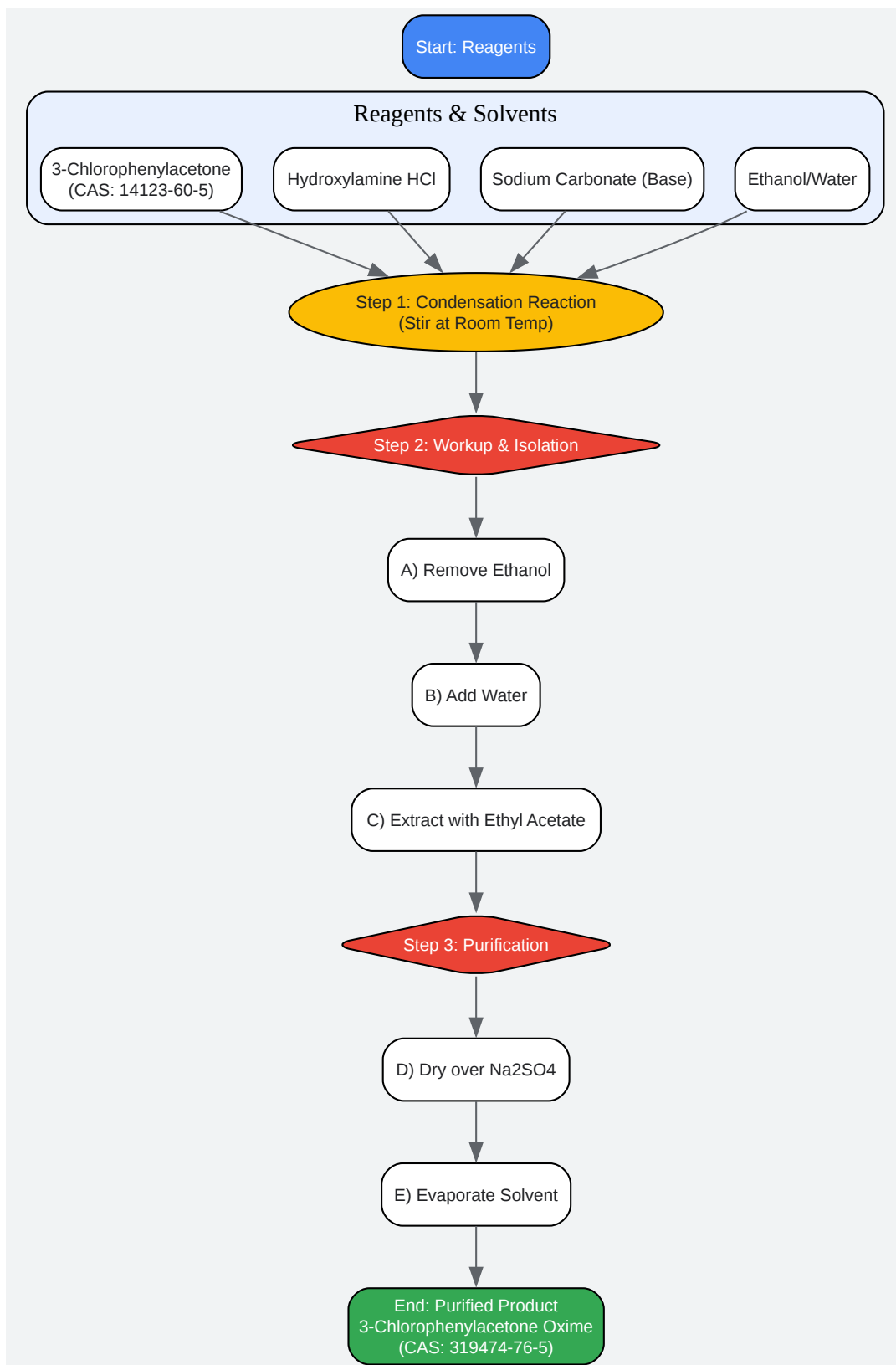
Step-by-Step Methodology:

- **Reagent Preparation:** In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve 10.0 g (59.3 mmol) of 3-Chlorophenylacetone[6] in 100 mL of 95% ethanol.
- **Hydroxylamine Addition:** To this solution, add 6.2 g (89.0 mmol, 1.5 equivalents) of hydroxylamine hydrochloride. Stir the mixture until most of the solid has dissolved.
- **Basification:** Prepare a solution of 4.7 g (44.5 mmol, 0.75 equivalents) of anhydrous sodium carbonate in 50 mL of water. Add this aqueous solution dropwise to the stirred reaction mixture over 30 minutes. The addition rate should be controlled to prevent excessive frothing.[8]

- **Reaction:** After the addition is complete, allow the mixture to stir at room temperature for 4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting ketone spot has disappeared.
 - **Workup & Isolation:** Concentrate the reaction mixture under reduced pressure to remove most of the ethanol. Add 100 mL of water to the residue, which may cause the product to precipitate as a solid or separate as an oil.
 - **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL).
 - **Purification:** Combine the organic extracts and wash with 50 mL of brine. Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to yield the crude 3-Chlorophenylacetone oxime. Further purification can be achieved by recrystallization from a suitable solvent system like ethanol/water if necessary.
- [8]

Visualization of Synthesis Workflow

The logical flow of the synthesis protocol can be visualized as a self-validating system, where each step prepares the substrate for the subsequent transformation, leading to the final purified product.



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Sources

- 1. (4-Chlorophenyl)acetone oxime (1454-65-5) for sale [vulcanchem.com]
- 2. A rapid, convenient, solventless green approach for the synthesis of oximes using grindstone chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. (3-CHLOROPHENYL)ACETONE OXIME synthesis - chemicalbook [chemicalbook.com]
- 4. (3-chlorophenyl)acetone oxime | CAS#:319474-76-5 | Chemsrce [chemsrc.com]
- 5. (2-Chlorophenyl)acetone oxime | C9H10ClNO | CID 24721145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. usbio.net [usbio.net]
- 7. 3-CHLOROPHENYLACETONE | 14123-60-5 [chemicalbook.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
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